

# Commercial Availability and Technical Guide for 2,3-Dimethyl-1,3-butadiene

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## Compound of Interest

Compound Name: 2,3-Dimethyl-1,3-butadiene

Cat. No.: B165502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, key properties, and common synthetic applications of **2,3-Dimethyl-1,3-butadiene**. The information is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this versatile conjugated diene in their work.

## Commercial Availability and Suppliers

**2,3-Dimethyl-1,3-butadiene** is readily available from a variety of chemical suppliers, catering to different scales of research and production. The compound is typically offered in purities of 98% or higher and is often stabilized with antioxidants such as butylated hydroxytoluene (BHT) to prevent polymerization during storage.

A summary of prominent suppliers and their typical product specifications is provided below. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Purity/Grade	Available Quantities	Stabilizer
Sigma-Aldrich (Merck)	98%	10g, 100g	100 ppm BHT
Fisher Scientific	98%	5g, 10g, 100g	100 ppm BHT
TCI Chemicals	>98.0% (GC)	10mL, 25mL, 500mL	BHT
Santa Cruz Biotechnology	Not specified	Inquire	Not specified
ChemicalBook	98%, 99%	g to kg scale	Not specified
Benchchem	High-purity	Inquire	Not specified
Smolecule	Not specified	Inquire	Not specified

## Physicochemical Properties

A compilation of key physical and chemical properties of **2,3-Dimethyl-1,3-butadiene** is presented in the table below. This data is essential for designing experiments and ensuring safe handling.

Property	Value
CAS Number	513-81-5[1][2]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> [1]
Molecular Weight	82.14 g/mol [1][2]
Appearance	Clear, colorless liquid[3]
Melting Point	-76 °C (lit.)[3]
Boiling Point	68-69 °C (lit.)[3]
Density	0.726 g/mL at 25 °C (lit.)[3]
Refractive Index (n <sub>20/D</sub> )	1.438 (lit.)[3]
Vapor Pressure	269 mmHg (37.7 °C)
Storage Temperature	2-8°C

## Experimental Protocols

**2,3-Dimethyl-1,3-butadiene** is a valuable reagent in organic synthesis, primarily utilized in cycloaddition and polymerization reactions. Detailed experimental protocols for some of its key applications are provided below.

### Diels-Alder Reaction with Maleic Anhydride

The [4+2] cycloaddition reaction, commonly known as the Diels-Alder reaction, is a powerful method for the formation of six-membered rings. **2,3-Dimethyl-1,3-butadiene** serves as an electron-rich diene that readily reacts with electron-poor dienophiles.

Reaction: **2,3-Dimethyl-1,3-butadiene** + Maleic Anhydride → 4,5-Dimethyl-cis-cyclohex-4-ene-1,2-dicarboxylic anhydride

Materials:

- **2,3-Dimethyl-1,3-butadiene**
- Maleic anhydride

- Hexanes
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Erlenmeyer flasks (125 mL and 25 mL)
- Separatory funnel
- Distillation apparatus
- Gravity and vacuum filtration setups
- Hot water bath
- Ice bath

Procedure:

- Preparation of **2,3-Dimethyl-1,3-butadiene** (if not commercially sourced): The diene can be synthesized by the dehydration of 2,3-dimethylbutane-2,3-diol (pinacol) using an acid catalyst like HBr. The crude product is purified by distillation.
- Reaction Setup: In a 125 mL Erlenmeyer flask, combine 1.0 g of maleic anhydride with the purified **2,3-Dimethyl-1,3-butadiene**.
- Reaction Initiation: Gently warm the flask with your hands. An exothermic reaction should commence, causing a rapid increase in temperature.
- Work-up:
  - Once the reaction mixture has cooled, add 15 mL of hexanes.
  - Warm the mixture in a hot water bath to dissolve the product, leaving behind any unreacted maleic anhydride.
  - Perform a hot gravity filtration to separate the dissolved product from insoluble residues.

- Cool the filtrate in an ice bath for 15 minutes to induce crystallization of the Diels-Alder adduct.
- Product Isolation: Collect the resulting crystals by vacuum filtration, washing them with a small amount of ice-cold hexanes. The product can then be dried and characterized.[3]

## Radical Polymerization

**2,3-Dimethyl-1,3-butadiene** can undergo radical polymerization to form poly(**2,3-dimethyl-1,3-butadiene**). The following protocol describes a method for polymerization within coordination nanochannels, which can control the polymer's microstructure.

Materials:

- **2,3-Dimethyl-1,3-butadiene** (DMB), purified by vacuum distillation
- 2,2'-Azobis(isobutyronitrile) (AIBN), recrystallized from methanol
- Porous Coordination Polymer (PCP) host
- Methanol (MeOH)
- Hexane
- 0.05 M aqueous solution of sodium ethylenediaminetetraacetate (Na-EDTA)
- Pyrex reaction tube

Procedure:

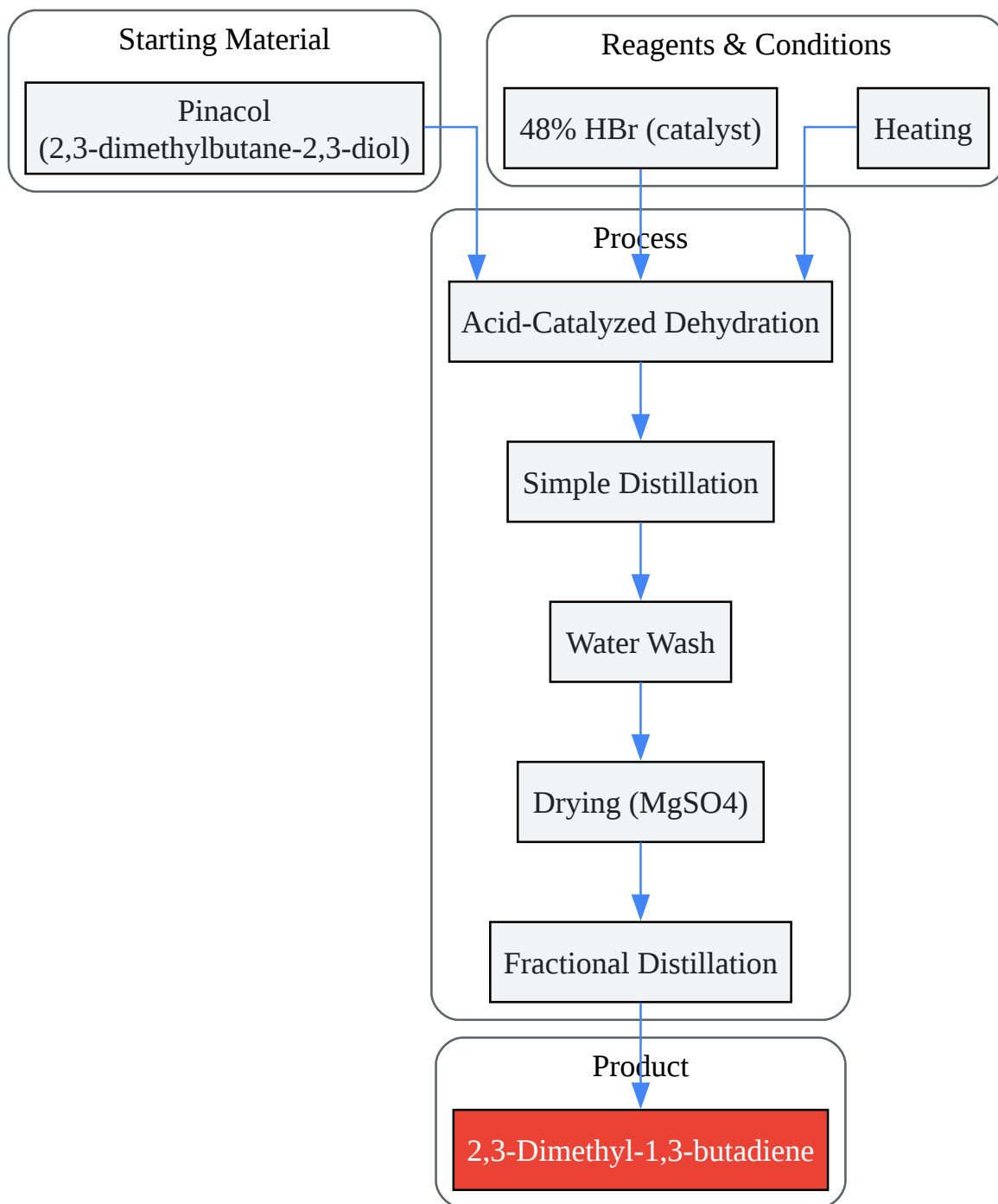
- Host Activation: Dry 200 mg of the PCP host by evacuation (<0.1 kPa) at 135 °C for 8 hours in a Pyrex reaction tube.
- Monomer and Initiator Loading: Immerse the dried PCP powder in a solution of 1 mL of DMB containing 4 mg of AIBN at room temperature for 30 minutes. This allows the monomer and initiator to be introduced into the nanochannels of the PCP.

- Removal of Excess Monomer: Remove the excess monomer external to the host crystals by evacuation (10 kPa) at room temperature for 30 minutes.
- Polymerization: Fill the reaction tube with nitrogen and heat it to 60 °C for 48 hours to initiate polymerization.
- Polymer Isolation:
  - Wash the resulting composite with methanol.
  - Stir the composite vigorously for two days in a mixture of 100 mL of hexane and 100 mL of 0.05 M aqueous Na-EDTA solution to decompose the PCP host.
  - Separate the organic layer and evaporate the solvent to obtain the poly(**2,3-dimethyl-1,3-butadiene**).<sup>[4]</sup>

## Reaction Pathways and Experimental Workflows

Visual representations of the key reaction pathways and experimental workflows involving **2,3-Dimethyl-1,3-butadiene** are provided below using the DOT language for Graphviz.

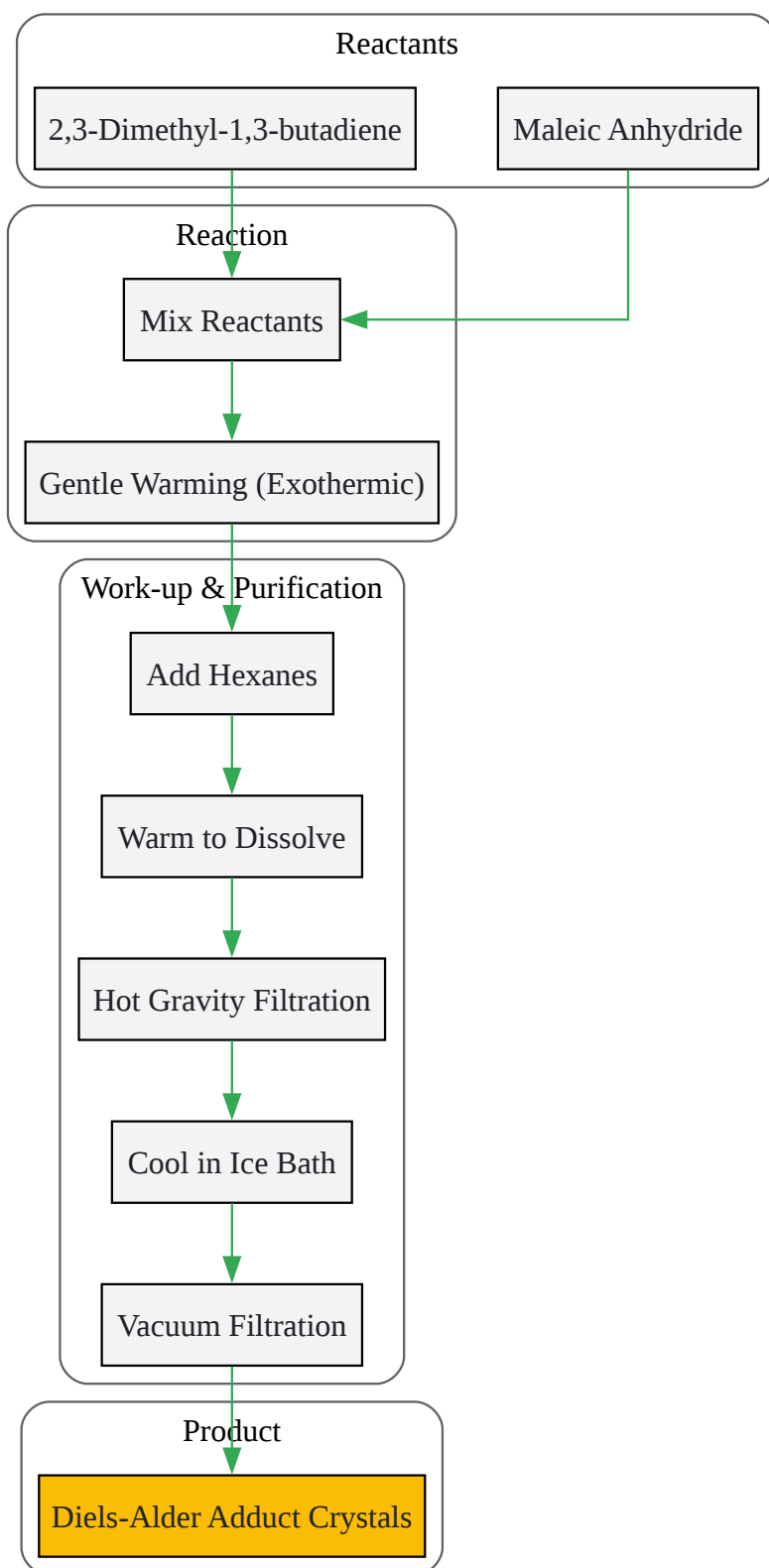
## Synthesis of 2,3-Dimethyl-1,3-butadiene from Pinacol



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Caption: Synthesis of **2,3-Dimethyl-1,3-butadiene** from Pinacol.

## Diels-Alder Reaction Experimental Workflow

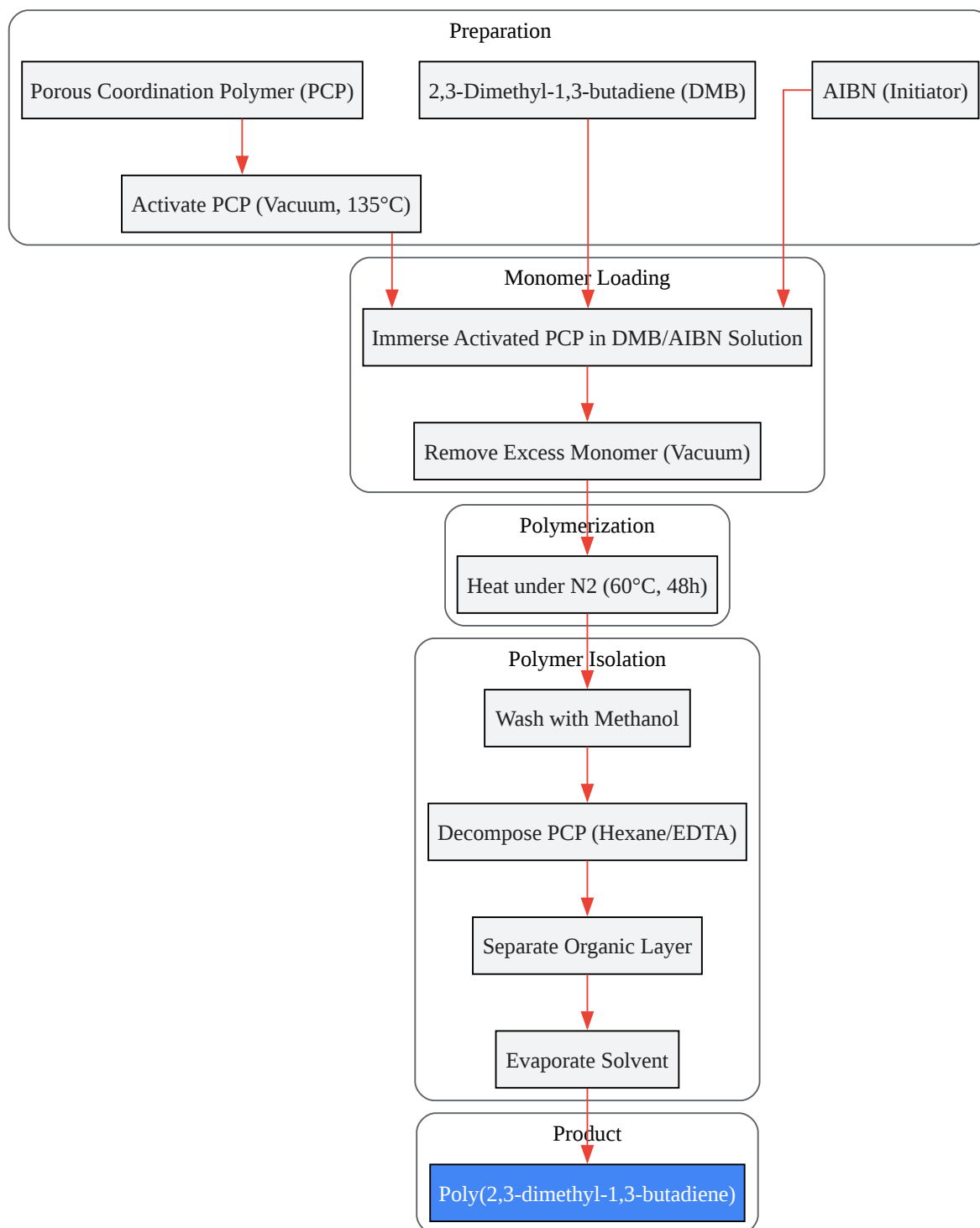


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Caption: Experimental workflow for the Diels-Alder reaction.



## Radical Polymerization Experimental Workflow



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Caption: Experimental workflow for radical polymerization.

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